

Application Note: Extraction and Quantification of Doramectin Aglycone from Soil Samples

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Compound of Interest

Compound Name: Doramectin aglycone

Cat. No.: B1150645

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Doramectin, a broad-spectrum antiparasitic agent, is widely used in veterinary medicine.^{[1][2]} Its persistence and degradation in the environment are of significant ecotoxicological concern. Under mildly acidic conditions, doramectin can undergo deglycosylation to form doramectin monosaccharide and subsequently **doramectin aglycone**.^[3] This application note provides a comprehensive protocol for the extraction of doramectin and its aglycone from soil samples, followed by analysis using High-Performance Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), a method known for its sensitivity and specificity in complex matrices.^[4] The methodologies described are compiled from established analytical procedures for avermectins in environmental samples.

The protocol outlines sample preparation, solvent extraction, solid-phase extraction (SPE) for cleanup, and instrumental analysis. The provided data summarizes the performance of various methods for avermectin analysis in soil, offering researchers a baseline for expected recoveries and detection limits.

Data Presentation: Performance of Avermectin Extraction Methods in Soil

The following tables summarize quantitative data from various studies on the extraction of avermectins, including doramectin, from soil samples. This data is crucial for method selection and validation.

Table 1: Recovery Rates and Relative Standard Deviation (RSD) for Avermectins in Spiked Soil Samples.

Compound	Spiking Level (ng/g)	Recovery Rate (%)	RSD (%)	Analytical Method	Reference
Doramectin	5	85.2	4.1	SFE-LC-MS/MS	[5]
Doramectin	10	96.2	2.1	SFE-LC-MS/MS	
Doramectin	50	91.8	3.5	SFE-LC-MS/MS	
Multiple Avermectins	0.5 - 2.5	63 - 80	9 - 15	PLE-SPE-LC-MS/MS	
Ivermectin	Not Specified	96.19 ± 13.78	Not Specified	LC-MS/MS	

SFE: Supercritical Fluid Extraction; PLE: Pressurised Liquid Extraction; SPE: Solid-Phase Extraction.

Table 2: Limits of Detection (LOD) and Quantification (LOQ) for Avermectins in Soil.

Compound	LOD (ng/g)	LOQ (ng/g)	Analytical Method	Reference
Doramectin	1.5	5	SFE-LC-MS/MS	
Multiple Avermectins	Not Specified	0.5 - 2.5	PLE-SPE-LC-MS/MS	
Ivermectin	0.54 µg/kg	1.5 µg/kg	LC-MS/MS	

Experimental Protocols

This section details the methodologies for the extraction and analysis of **doramectin aglycone** from soil. The protocol is a synthesized procedure based on common techniques for avermectin analysis.

Protocol 1: Soil Sample Preparation and Extraction

This protocol covers the initial steps of preparing the soil sample and extracting the analytes of interest.

- Sample Preparation:
 - Air-dry soil samples at ambient temperature or in an oven at 45°C.
 - Grind the dried soil to a homogeneous powder using a mortar and pestle or a mechanical grinder.
 - Sieve the powdered soil to ensure a uniform particle size.
- Solvent Extraction:
 - Weigh 10 g of the prepared soil into a conical flask or a centrifuge tube.
 - Add a suitable internal standard, such as abamectin, to each sample.
 - Add 50 mL of an appropriate extraction solvent. Acetonitrile and methanol are commonly used.
 - To enhance extraction efficiency, place the flask in an ultrasonic water bath for 20 minutes, followed by shaking on a mechanical shaker for one hour.
 - Centrifuge the mixture at 3000 rpm for 5 minutes to separate the supernatant from the soil particles.
 - Carefully decant and collect the supernatant for the cleanup step.

Protocol 2: Solid-Phase Extraction (SPE) Cleanup

The crude extract often contains matrix interferences that can affect the analytical results. A cleanup step using SPE is essential.

- SPE Cartridge Conditioning:
 - Use a C18 SPE cartridge.
 - Condition the cartridge by passing 5 mL of acetonitrile, followed by 5 mL of an acetonitrile/water mixture (e.g., 3:7 v/v).
- Sample Loading and Elution:
 - Dilute the collected supernatant with water to facilitate binding to the C18 sorbent.
 - Load the diluted extract onto the conditioned SPE cartridge at a slow flow rate (e.g., 0.2 mL/min).
 - Wash the cartridge with a weak solvent mixture (e.g., acetonitrile/water) to remove polar interferences.
 - Elute the analytes, including doramectin and its aglycone, from the cartridge with a strong solvent like acetonitrile or an acetonitrile/water mixture (e.g., 9:1 v/v).
- Post-Elution Processing:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a small, known volume of the mobile phase for LC-MS/MS analysis.

Protocol 3: LC-MS/MS Analysis

This protocol outlines the instrumental analysis for the detection and quantification of **doramectin aglycone**.

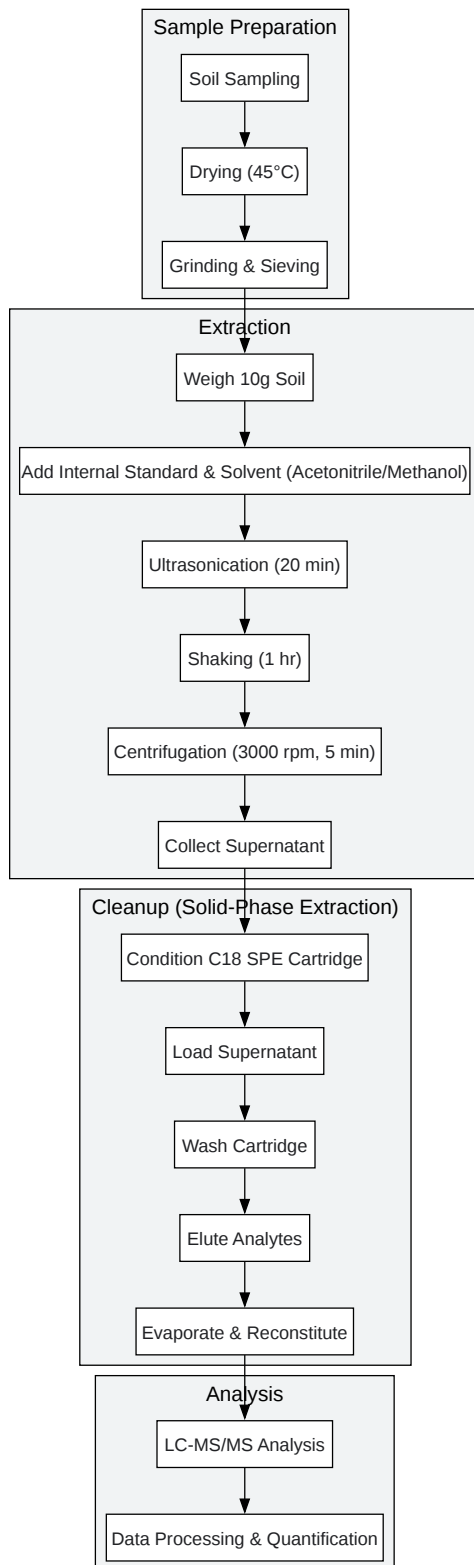
- Chromatographic Conditions:
 - Analytical Column: A C18 reverse-phase column is typically used.

- Mobile Phase: A gradient elution using a mixture of acetonitrile, methanol, and water is common. For example, a mobile phase consisting of acetonitrile (56%), methanol (37%), and water (7%) in an isocratic process has been reported.
- Flow Rate: A typical flow rate is around 0.2-0.5 mL/min.
- Column Temperature: Maintain the column at a constant temperature, for example, 30°C.
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive ion electrospray ionization (ESI+) or atmospheric pressure chemical ionization (APCI) can be used.
 - Detection Mode: Use Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity. Specific precursor-product ion transitions for **doramectin aglycone** need to be determined by infusing a standard solution into the mass spectrometer.
 - Calibration: Prepare a calibration curve using standards of **doramectin aglycone** at multiple concentration levels (e.g., 1.5 to 500 ng/g). The correlation coefficient (r^2) should be >0.99 for good linearity.

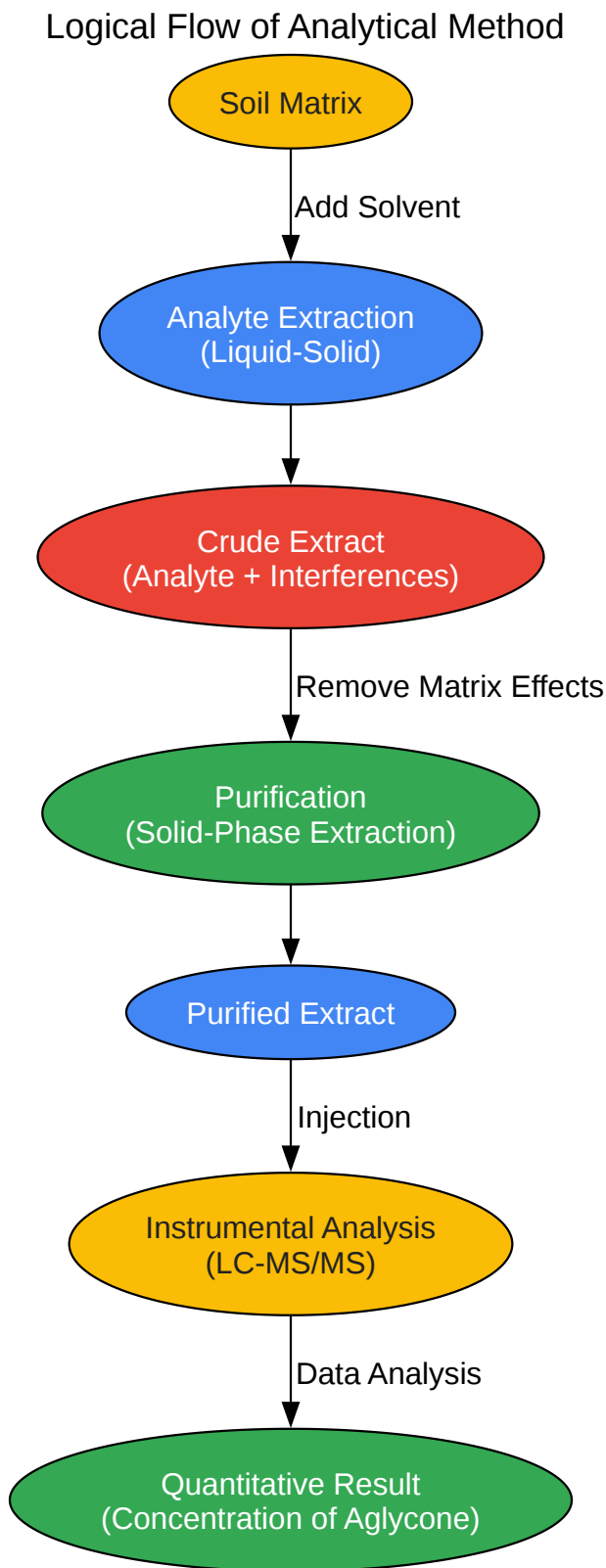
Visualizations

The following diagrams illustrate the workflow and logical relationships in the extraction and analysis process.

Workflow for Doramectin Aglycone Extraction from Soil

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Caption: Experimental workflow for the extraction and analysis of **doramectin aglycone** from soil.



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Caption: Logical relationships between the key stages of the analytical procedure.

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References

- 1. A New Method for Ivermectin Detection and Quantification through HPLC in Organic Matter (Feed, Soil, and Water) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. [jfda-online.com](https://www.fda-online.com) [[jfda-online.com](https://www.fda-online.com)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. Advanced LC-MS/MS Technique for Environmental Ivermectin Detection - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Development of an extraction method for the determination of avermectins in soil using supercritical CO₂ modified with ethanol and liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
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